

# Preparing a DMSO Stock Solution of RS102895 Hydrochloride: Application Notes and Protocols

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## Compound of Interest

Compound Name: *RS102895 hydrochloride*

Cat. No.: *B1662833*

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This document provides detailed application notes and protocols for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **RS102895 hydrochloride**.

**RS102895 hydrochloride** is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2), making it a valuable tool for research in inflammation, immunology, and oncology.[1][2][3][4]

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **RS102895 hydrochloride** is presented in the table below for easy reference.

Property	Value	Source(s)
Synonyms	Abaucin hydrochloride, MLJS-21001 hydrochloride	[5]
Molecular Formula	C <sub>21</sub> H <sub>21</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub> ·HCl	[6][7]
Molecular Weight	426.86 g/mol	[1][5][6]
Appearance	White to off-white crystalline solid	[5][6]
Purity	≥98%	[2][7]
CAS Number	1173022-16-6	[1][5][6][7]

## Solubility and Stock Solution Preparation

**RS102895 hydrochloride** is readily soluble in DMSO, with reported solubilities ranging from ≥ 28 mg/mL to 85 mg/mL (approximately 65.6 mM to 199.12 mM).[\[1\]\[2\]](#) For optimal results, it is crucial to use anhydrous (newly opened) DMSO, as the compound's solubility can be significantly impacted by moisture.[\[1\]\[5\]](#)

## Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **RS102895 hydrochloride** in DMSO.

Materials:

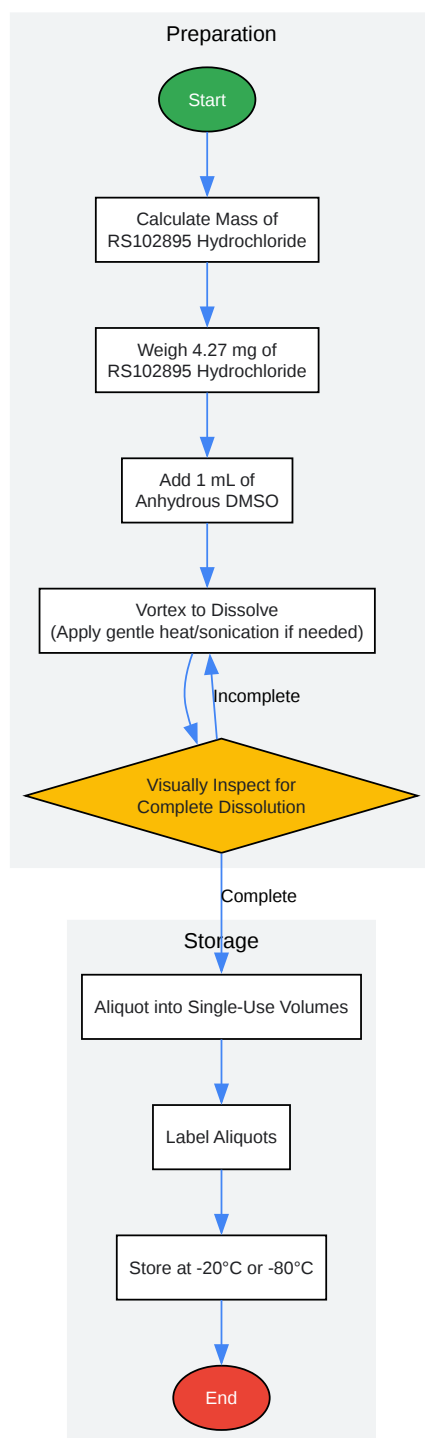
- **RS102895 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL)
- Vortex mixer

- Optional: Water bath or sonicator

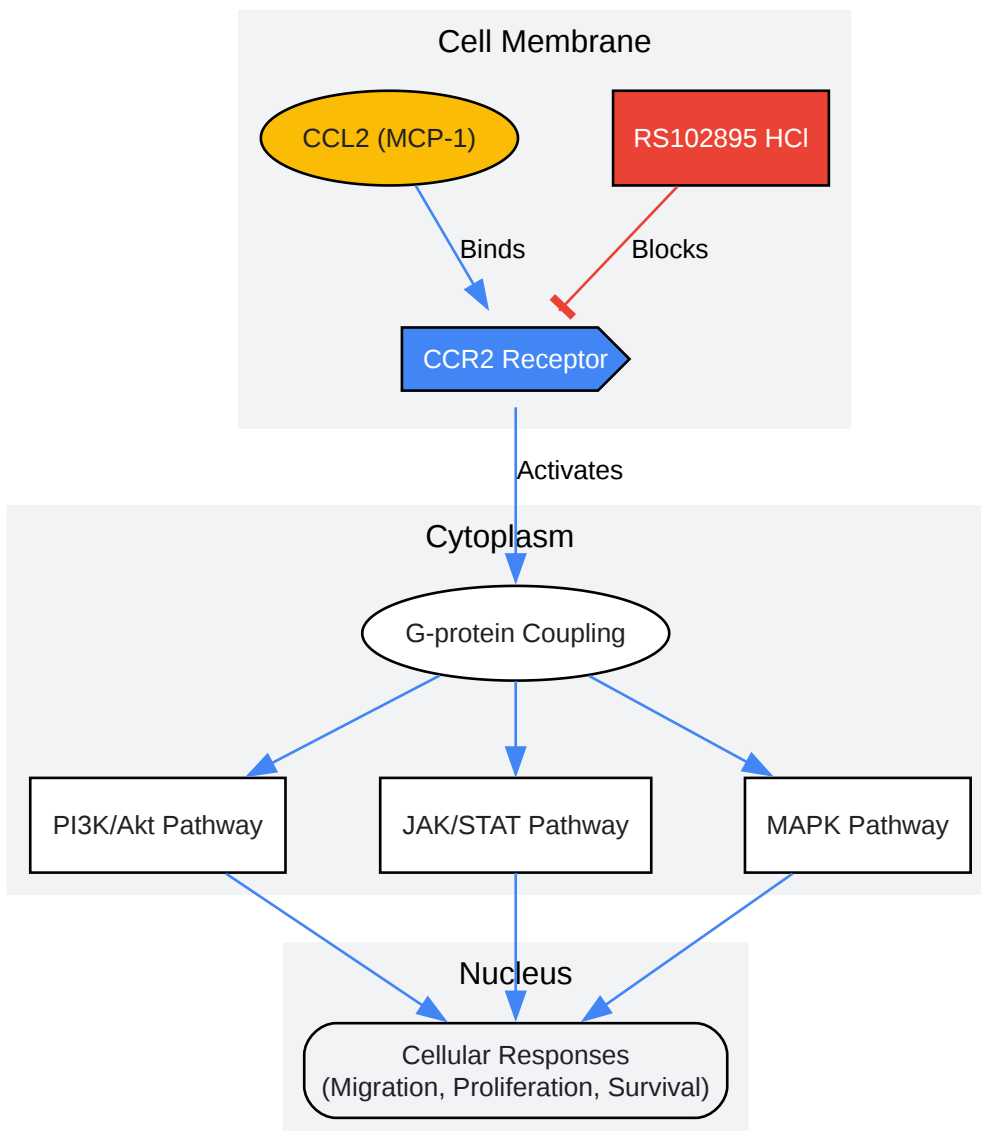
Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM solution, 4.27 mg of **RS102895 hydrochloride** is required (Mass = Molarity × Volume × Molecular Weight).
- Weigh the compound: On a calibrated analytical balance, carefully weigh 4.27 mg of **RS102895 hydrochloride** powder into a sterile 1.5 mL microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolve the compound: Tightly cap the tube and vortex for 1-2 minutes until the solid is completely dissolved. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid the process.<sup>[5]</sup> Visually inspect the solution to ensure no particulates are present.
- Aliquot and store: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.<sup>[8]</sup>
- Labeling: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

## Experimental Workflow: Preparing RS102895 Hydrochloride Stock Solution



## Simplified CCL2/CCR2 Signaling Pathway



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